

# Application Notes and Protocols for Mechanical Testing of TPCET Composites

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tpcet*

Cat. No.: *B1216755*

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These application notes provide a detailed guide to the experimental setup and protocols for the mechanical testing of Thermoplastic Copolyester Elastomer (**TPCET**) composites. **TPCETs** are a class of high-performance thermoplastic elastomers that combine the flexibility of elastomers with the strength and processability of thermoplastics, making them suitable for a wide range of applications, including in the medical device and drug delivery fields where understanding mechanical behavior is critical.

## Data Summary: Mechanical Properties of TPCET Composites

The following tables summarize typical quantitative data obtained from mechanical testing of **TPCET** composites. It is important to note that these values can vary significantly based on the specific grade of **TPCET**, the type and content of reinforcement, and the processing conditions. The data presented here is for a representative grade of a Copolyester Thermoplastic Elastomer (TPC-ET).

Table 1: Tensile Properties of **TPCET** Composite

Property	Test Method	Typical Value	Unit
Tensile Strength at Break	ASTM D638	18	MPa
Tensile Elongation at Break	ASTM D638	750	%

Table 2: Flexural Properties of **TPCET** Composite

Property	Test Method	Typical Value	Unit
Flexural Modulus	ASTM D790	55	MPa

Table 3: Impact Properties of **TPCET** Composite

Property	Test Method	Typical Value (at 23 °C)	Unit
Notched Izod Impact Strength	ASTM D256	No Break	J/m

## Experimental Protocols

Detailed methodologies for the key mechanical tests are provided below. Adherence to these standardized protocols is crucial for obtaining reliable and reproducible data.

### Tensile Testing

Standard: ASTM D3039 - Standard Test Method for Tensile Properties of Polymer Matrix Composite Materials

Objective: To determine the tensile strength, tensile modulus, and elongation at break of **TPCET** composites.

Materials and Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Extensometer or strain gauges for accurate strain measurement
- Grips suitable for holding composite specimens
- Micrometer or calipers for precise specimen measurement
- Environmental chamber (if testing at non-ambient temperatures)
- **TPCET** composite test specimens with a constant rectangular cross-section (typically 25 mm wide and 250 mm long)[1]

#### Protocol:

- Specimen Preparation:
  - Cut specimens from a larger **TPCET** composite sheet or mold them to the required dimensions. Ensure that the edges are smooth and free of defects to prevent premature failure. Composites require clean edge preparation to prevent delamination during testing[2].
  - Measure the width and thickness of each specimen at several points along the gauge length and calculate the average cross-sectional area.
  - If required, bond end tabs to the specimens to prevent grip-induced failures, especially for materials with high strength.
- Test Setup:
  - Install the appropriate grips on the UTM.
  - Set the test speed. A typical speed for standard specimens is 2 mm/min[1].
  - If using an extensometer, attach it to the center of the specimen's gauge length.
- Procedure:

- Place the specimen into the grips of the UTM, ensuring it is vertically aligned to avoid torsional forces[3].
- Start the test and record the load and elongation data until the specimen fractures.
- For each set of conditions, test at least five specimens to ensure statistical significance.
- Data Analysis:
  - Calculate the tensile stress by dividing the applied load by the initial cross-sectional area of the specimen.
  - Calculate the tensile strain from the extensometer data.
  - Plot the stress-strain curve.
  - Determine the tensile strength (the maximum stress before failure), tensile modulus (the slope of the initial linear portion of the stress-strain curve), and the elongation at break.

## Flexural (Bending) Testing

Standard: ASTM D790 - Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials

Objective: To determine the flexural strength and flexural modulus of **TPCET** composites.

Materials and Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Three-point bending fixture
- Micrometer or calipers
- **TPCET** composite test specimens of a rectangular cross-section (e.g., 127 mm long, 12.7 mm wide, and 3.2 mm thick)[4]

Protocol:

- Specimen Preparation:
  - Prepare rectangular bar specimens to the dimensions specified in ASTM D790[4].
  - Measure the width and thickness of each specimen at the center.
- Test Setup:
  - Install the three-point bending fixture on the UTM.
  - Set the support span to be 16 times the specimen thickness[4].
  - The loading nose and supports should have a specified radius (commonly 5 mm) to prevent stress concentrations[4].
  - Calculate and set the crosshead speed according to the ASTM D790 standard, which is dependent on the specimen's dimensions.
- Procedure:
  - Place the specimen on the supports of the bending fixture, ensuring it is centered.
  - Begin the test by applying a load to the center of the specimen.
  - Continue the test until the specimen ruptures or reaches a maximum strain of 5% on the outer surface, whichever occurs first[4].
  - Test at least five specimens for each condition.
- Data Analysis:
  - Record the load versus deflection data.
  - Calculate the flexural stress and flexural strain.
  - Determine the flexural strength (the maximum stress in the outer fiber at the point of failure) and the flexural modulus (the ratio of stress to strain in the elastic region of the flexural deformation).

## Izod Impact Testing

Standard: ASTM D256 - Standard Test Methods for Determining the Izod Pendulum Impact Resistance of Plastics

Objective: To determine the impact resistance or toughness of **TPCET** composites.

Materials and Equipment:

- Pendulum-type impact testing machine (Izod tester)
- Notching machine
- Micrometer or calipers
- **TPCET** composite test specimens (typically 63.5 mm long, 12.7 mm wide, and 3.2 mm thick) [\[5\]](#)

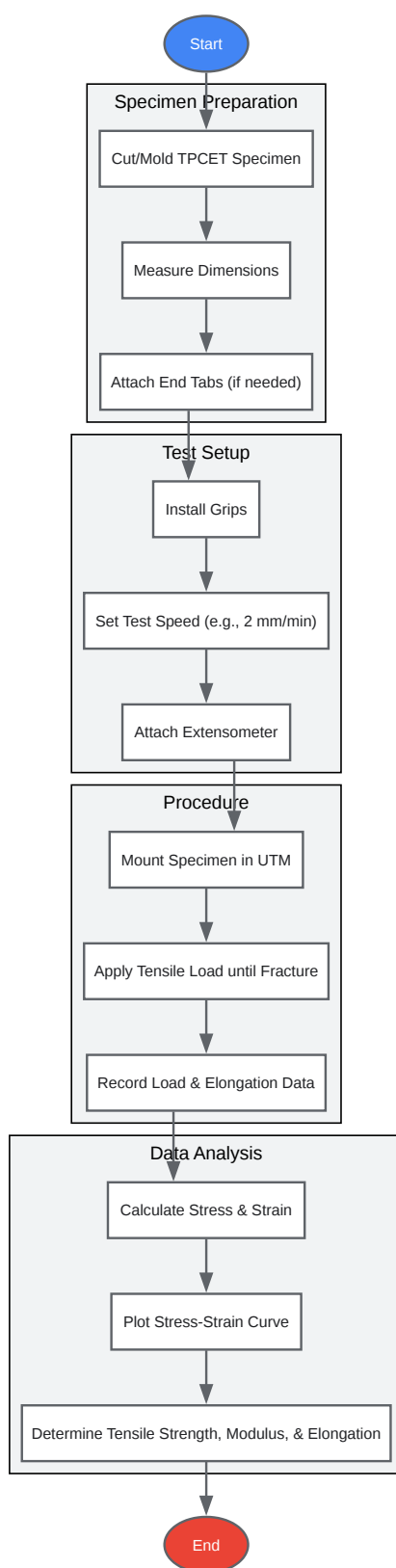
Protocol:

- Specimen Preparation:
  - Prepare specimens with the standard dimensions.
  - Use a notching machine to create a standardized V-notch in each specimen. The notch creates a stress concentration point to promote a brittle fracture[\[6\]](#).
  - Measure the dimensions of each specimen, particularly the remaining thickness at the notch.
- Test Setup:
  - Calibrate the Izod impact tester according to the manufacturer's instructions.
  - Select the appropriate pendulum weight to ensure that the energy absorbed during the test is within the accurate range of the machine.
- Procedure:

- Secure the specimen in the vise of the impact tester, with the notched side facing the direction of the pendulum strike.
- Raise the pendulum to its starting position and release it.
- The pendulum will swing down, strike the specimen, and the energy absorbed to fracture the specimen is measured by the machine.
- Test at least five specimens for each material condition.
- Data Analysis:
  - The impact energy is typically read directly from the machine's scale or digital display.
  - Calculate the Izod impact strength by dividing the absorbed energy by the thickness of the specimen at the notch. The result is usually expressed in Joules per meter (J/m) or foot-pounds per inch (ft-lb/in).

## Visualized Experimental Workflows

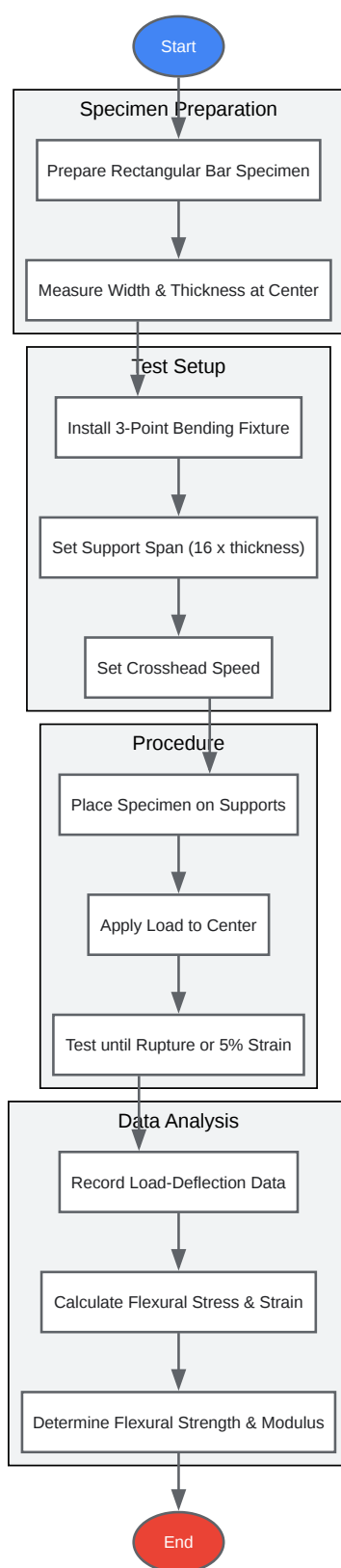
The following diagrams illustrate the logical flow of the experimental protocols described above.



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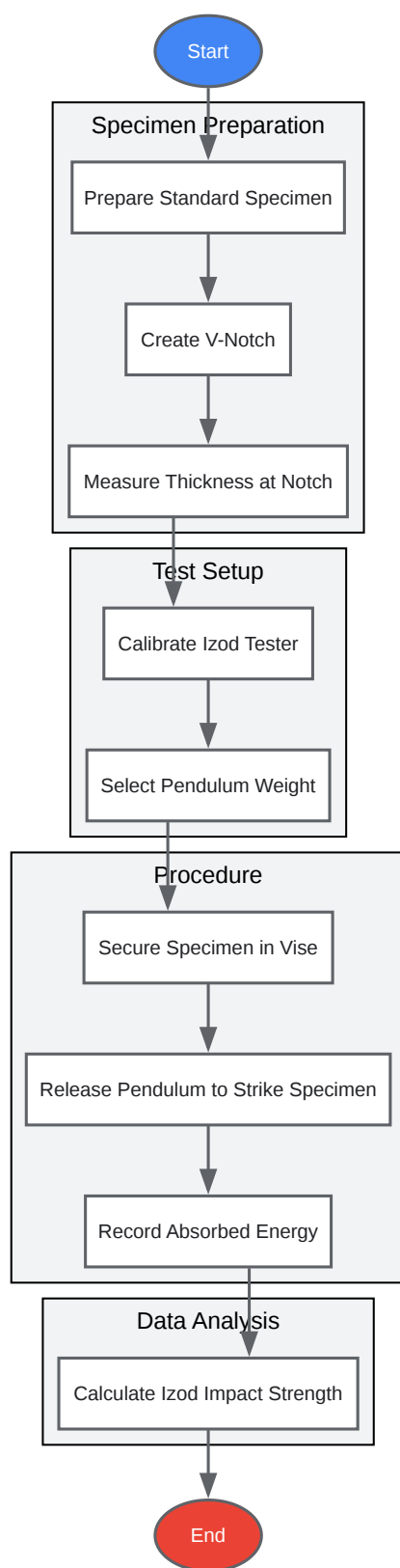
Caption: Workflow for Tensile Testing of **TPCET** Composites.





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Caption: Workflow for Flexural Testing of **TPCET** Composites.



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Caption: Workflow for Izod Impact Testing of **TPCET** Composites.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)